

accuracy and precision of N-nitroso-perindopril analytical methods

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Compound of Interest

Compound Name: *N-nitroso-perindopril*

CAS No.: 3036581-82-2

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An In-Depth Comparative Guide to the Accuracy and Precision of Analytical Methods for **N-Nitroso-Perindopril**

The emergence of N-nitroso compounds as potential impurities in pharmaceutical products has presented a significant analytical challenge for the industry. **N-nitroso-perindopril**, a nitrosamine drug substance-related impurity (NDSRI), is one such compound that requires rigorous control due to the classification of nitrosamines as probable human carcinogens.^{[1][2][3]} Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent acceptable intake (AI) limits for these impurities, necessitating the development and validation of highly accurate and precise analytical methods to ensure patient safety.^{[1][4][5]}

This guide serves as a technical resource for researchers, scientists, and drug development professionals, offering a detailed comparison of analytical methodologies for the quantification of **N-nitroso-perindopril** and other nitrosamines. We will explore the causality behind experimental choices, present comparative performance data, and provide actionable protocols to guide method selection and implementation.

The Analytical Imperative: Sensitivity and Selectivity

The core challenge in analyzing **N-nitroso-perindopril** lies in detecting and quantifying it at trace levels (parts per billion or even parts per trillion) within a complex matrix dominated by the high-concentration active pharmaceutical ingredient (API), perindopril. This requires analytical techniques that offer both exceptional sensitivity and selectivity.^[6] While several analytical techniques exist, their applicability varies significantly based on these performance characteristics. Hyphenated mass spectrometry techniques have become the industry gold standard, offering superior performance over conventional chromatographic methods.^{[1][5][7][8]}

Comparative Overview of Analytical Techniques

The choice of an analytical method is a critical decision driven by the required sensitivity, the nature of the analyte, the sample matrix, and available instrumentation.^[1] The following table summarizes the key performance attributes of the most common techniques used for nitrosamine analysis.

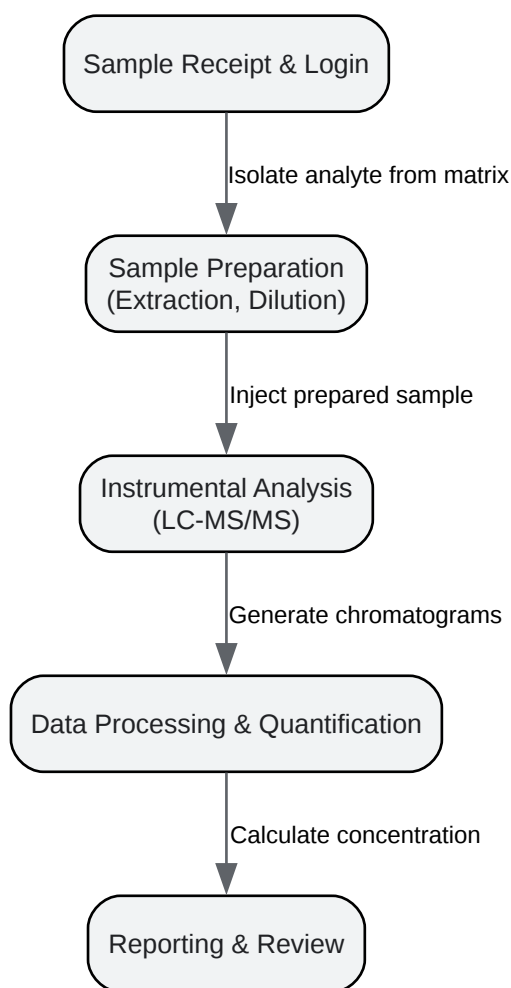
Analytical Technique	Typical Analytes	Typical Limit of Quantification (LOQ)	Reported Accuracy (% Recovery)	Reported Precision (% RSD)	Key Advantages & Disadvantages
LC-MS/MS	Broad range, including non-volatile and thermally unstable nitrosamines (e.g., NDMA, NDEA, NDSRIs).[1]	0.05 ng/mL - 1.0 ng/mL.[6][9][10]	85-115%	< 15%.[9][10]	Advantages: High sensitivity and selectivity, "gold standard" for NDSRIs, applicable to a wide range of compounds. [7] Disadvantages: High instrument cost, complex method development.
GC-MS	Volatile nitrosamines (e.g., NDMA, NDEA).[1][7]	0.001 - 0.05 µg/g	80-120%	< 20%	Advantages: Excellent for volatile compounds, high sensitivity. Disadvantages: Not suitable for non-volatile or thermally labile

NDSRIs like N-nitroso-perindopril, risk of on-instrument impurity formation.[3]

HPLC-UV	General impurities, less common for trace nitrosamines.	> 10 ng/mL. [6]	90-110%	< 5%	Advantages: Lower cost, simpler instrumentation, robust for higher concentration analytes. Disadvantages: Insufficient sensitivity and selectivity for meeting regulatory limits for nitrosamines. [1][6]
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General Analytical Workflow for Nitrosamine Impurity Testing

The process of analyzing nitrosamine impurities follows a structured workflow, from sample preparation to final data analysis. This ensures consistency, accuracy, and reliability of the results.



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Caption: A generalized workflow for the analysis of nitrosamine impurities.

In-Focus: The UPLC-MS/MS Method

Given its superior sensitivity, selectivity, and applicability to non-volatile NDSRIs, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the recommended technique for the analysis of **N-nitroso-perindopril**.^{[5][7]} A triple quadrupole (TQ) mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode provides the necessary performance to confidently detect and quantify the target impurity while discriminating against the API and matrix interferences.^{[6][11]}

Detailed Experimental Protocol (UPLC-MS/MS)

This protocol provides a robust starting point for the development of a validated method for **N-nitroso-perindopril**.

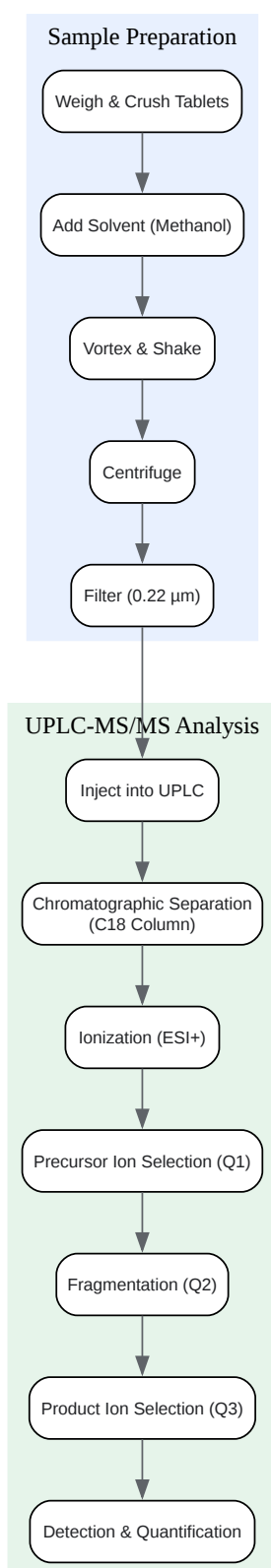
1. Sample Preparation

- Rationale: The goal is to efficiently extract **N-nitroso-perindopril** from the drug product (tablets) into a liquid solvent while removing excipients and other insoluble materials that could interfere with the analysis.
- Protocol:
 - Accurately weigh and crush a sufficient number of perindopril tablets to obtain a powder equivalent to 100 mg of the API.[\[11\]](#)
 - Transfer the powder to a 15 mL centrifuge tube.
 - Add 10.0 mL of a suitable solvent (e.g., methanol or a methanol/water mixture). Methanol is often chosen for its ability to dissolve a wide range of organic molecules.[\[11\]](#)[\[12\]](#)
 - Vortex the tube for 1 minute to ensure thorough mixing.
 - Place the tube on a mechanical shaker for 30-45 minutes to maximize extraction efficiency.[\[11\]](#)[\[12\]](#)
 - Centrifuge the sample at 4500 rpm for 15 minutes to pelletize insoluble excipients.[\[11\]](#)[\[12\]](#)
 - Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial. This step is crucial to protect the UPLC system from particulate matter.[\[11\]](#)

2. Chromatographic and Mass Spectrometric Conditions

- Rationale: The chromatographic system separates **N-nitroso-perindopril** from the parent drug, perindopril, and other potential impurities. The mass spectrometer provides selective detection and quantification. A C18 stationary phase is chosen for its versatility in retaining compounds of moderate polarity. The mobile phase gradient allows for the efficient elution of analytes with varying polarities.
- UPLC System Conditions:

- System: UPLC or HPLC system capable of binary gradients.[1]
- Column: ACQUITY UPLC HSS T3 C18, 1.8 μm , 2.1 x 100 mm.[9][10]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: 0.1% Formic Acid in Methanol.[1]
- Flow Rate: 0.4 mL/min.[10]
- Injection Volume: 5 - 30 μL .[10][13]
- Column Temperature: 40 $^{\circ}\text{C}$.[10]
- Gradient: A typical gradient starts with a high percentage of Mobile Phase A, ramping up the percentage of Mobile Phase B to elute the nitrosamine, followed by a column wash and re-equilibration.
- MS/MS System Conditions:
 - System: Triple quadrupole mass spectrometer.[11][14]
 - Ion Source: Electrospray Ionization (ESI) in Positive Ion Mode.
 - Mode: Multiple Reaction Monitoring (MRM).[6]
 - MRM Transitions: Specific precursor-to-product ion transitions for **N-nitroso-perindopril** and a suitable internal standard must be determined by infusing pure standards. For example, for **N-nitroso-perindopril** ($\text{C}_{19}\text{H}_{31}\text{N}_3\text{O}_6$), the protonated molecule $[\text{M}+\text{H}]^+$ would be the precursor ion.

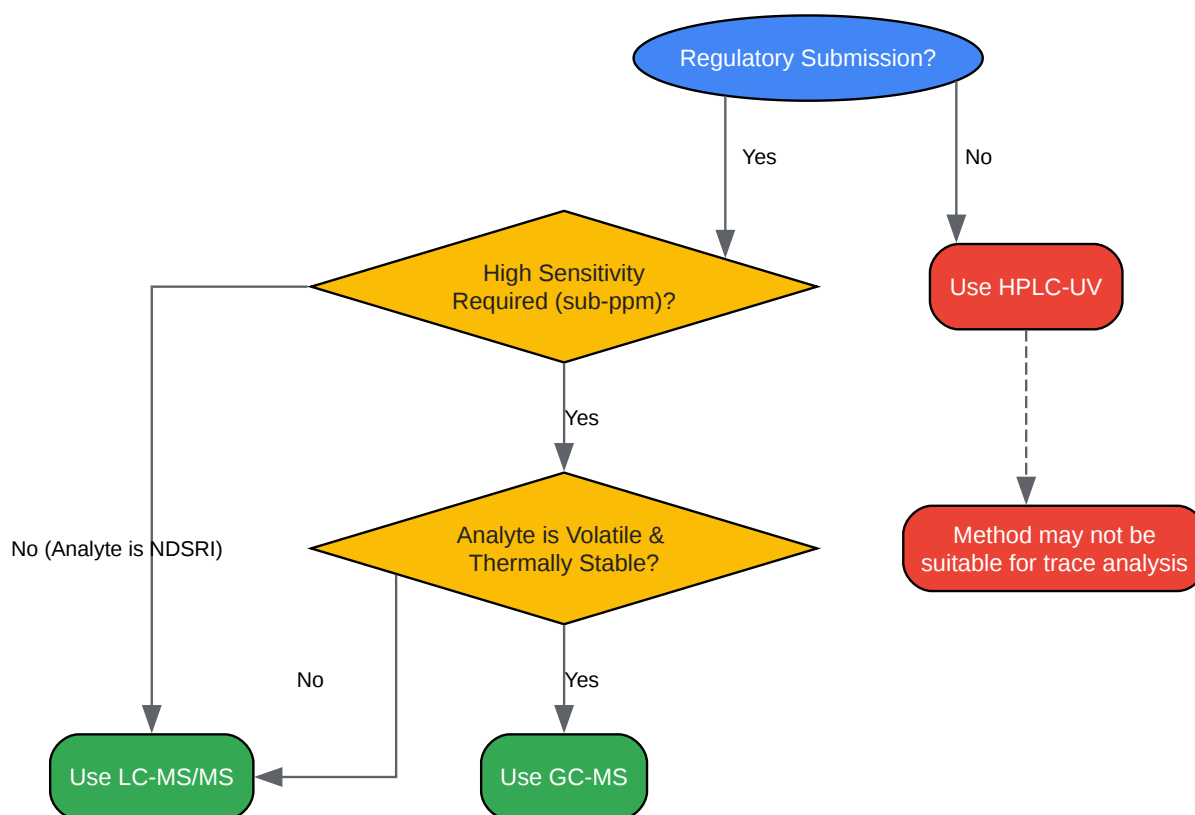


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Caption: Detailed experimental workflow for UPLC-MS/MS analysis.

Method Selection Guide

Choosing the right analytical technique is paramount. This decision tree provides a logical framework for selecting the most appropriate method based on key project requirements.



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Caption: Decision guide for selecting an analytical method for nitrosamines.

Ensuring Trustworthiness: Method Validation

A self-validating system is built upon rigorous method validation as prescribed by guidelines such as ICH Q2(R1).[3] For any analytical method used for **N-nitroso-perindopril**, the following parameters are critical to establish its accuracy and precision:

- **Accuracy:** This is determined by spike-recovery studies, where a known amount of **N-nitroso-perindopril** standard is added to a sample of the drug product. The percentage of

the spiked amount that is recovered by the method is calculated. The acceptance criterion is typically 80-120%.

- Precision: Evaluated at two levels:
 - Repeatability (Intra-assay precision): The precision of the method over a short interval by the same analyst using the same equipment. This is typically assessed by analyzing at least six replicate samples.
 - Intermediate Precision (Inter-assay precision): The precision of the method across different days, different analysts, or different equipment.
 - For both, the result is expressed as the Relative Standard Deviation (%RSD), which should typically be less than 15% for trace analysis.
- Specificity: The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present, such as the API, other impurities, and excipients. In LC-MS/MS, this is demonstrated by the unique MRM transition and chromatographic retention time.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. This is a critical parameter that must be below the regulatory limit for **N-nitroso-perindopril**.

By thoroughly validating these parameters, a laboratory can ensure that its analytical method is reliable, accurate, and fit for the purpose of protecting public health.

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